

# Application Notes and Protocols: Ac-RYYRIK-NH2 TFA in Cell Culture

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## Compound of Interest

Compound Name: Ac-RYYRIK-NH2 TFA

Cat. No.: B13912388

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These application notes provide a comprehensive guide for the use of **Ac-RYYRIK-NH2 TFA**, a synthetic peptide, in a variety of cell culture applications. This document outlines the peptide's mechanism of action, recommended concentrations for specific assays, and detailed experimental protocols.

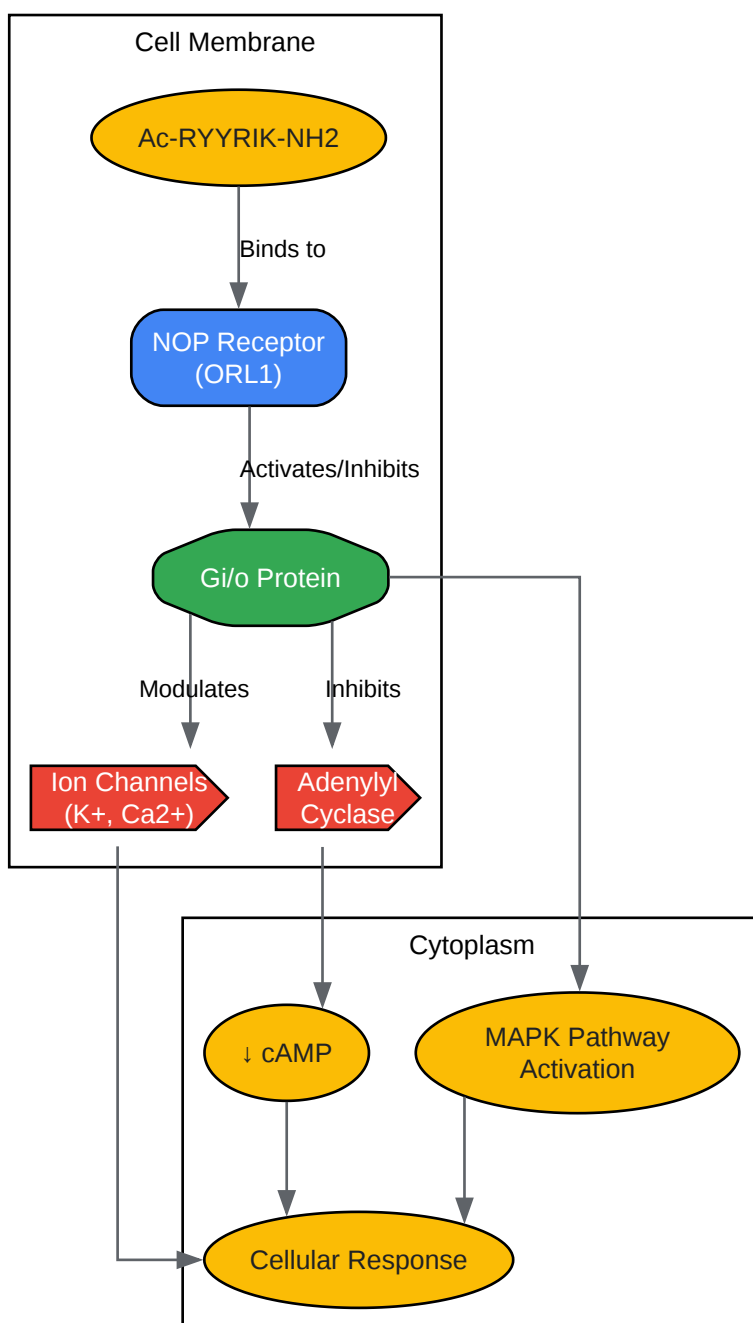
## Introduction

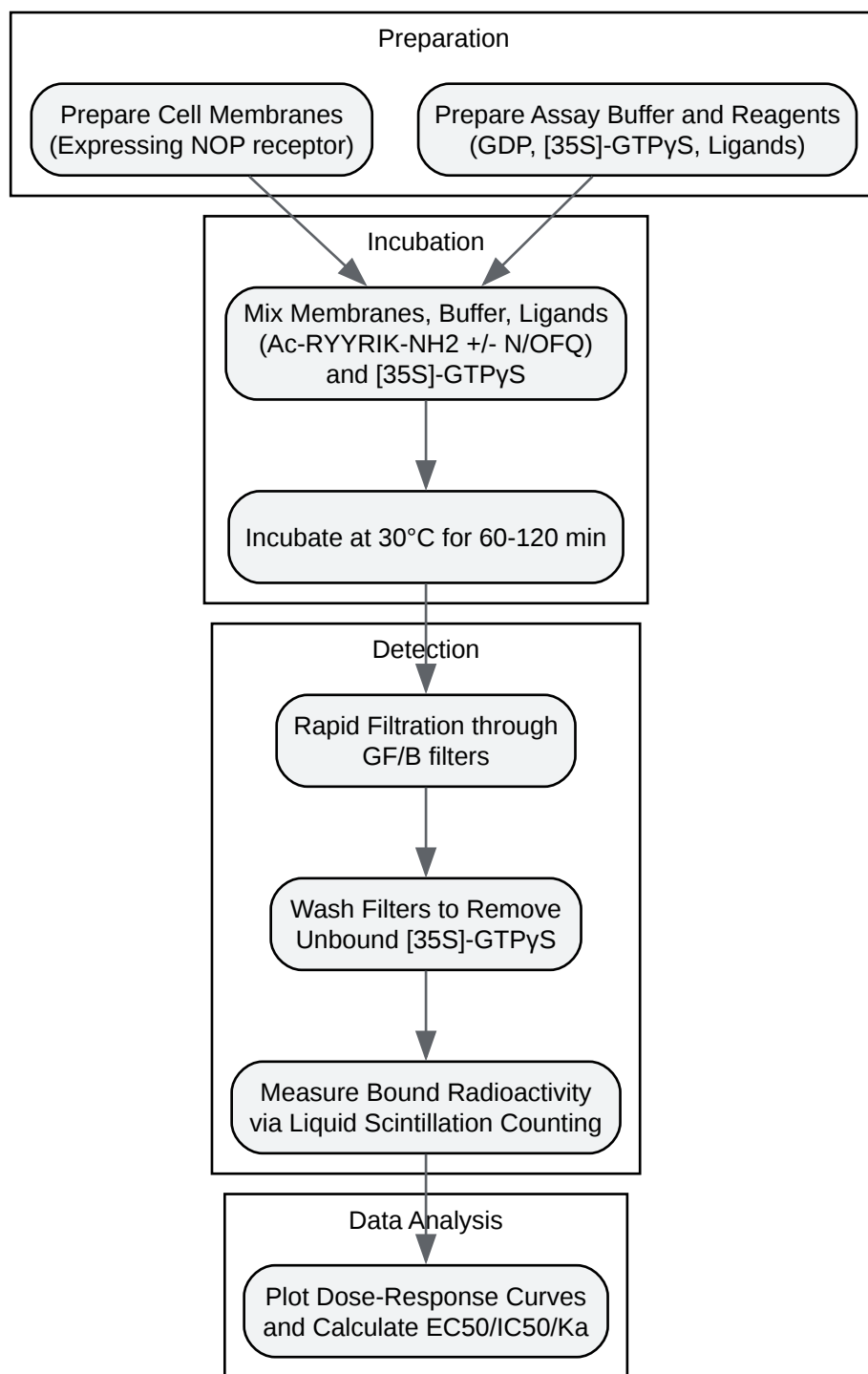
**Ac-RYYRIK-NH2 TFA** is a high-affinity ligand for the Nociceptin/Orphanin FQ (N/OFQ) receptor (NOP), also known as the Opioid Receptor-Like 1 (ORL1).[1] It is a valuable tool for studying the physiological and pathological roles of the NOP receptor system. The peptide exhibits complex pharmacology, acting as an antagonist in some assay systems, such as preventing nociceptin-stimulated G-protein activation, while behaving as a partial agonist in others, for instance in cells transfected with the ORL1 receptor.[2][3]

## Mechanism of Action

**Ac-RYYRIK-NH2 TFA** selectively binds to the NOP receptor, a G protein-coupled receptor (GPCR). The NOP receptor is primarily coupled to inhibitory G proteins (Gi/o). Upon activation, this signaling cascade typically leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, modulation of ion channels (activation of inwardly rectifying potassium channels and inhibition of voltage-gated calcium channels), and activation of mitogen-activated protein kinase (MAPK) pathways. **Ac-RYYRIK-NH2 TFA** can either block

the binding of the endogenous ligand N/OFQ, thereby acting as an antagonist, or partially activate the receptor, leading to a submaximal response compared to the full agonist N/OFQ.





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## References

- 1. Pharmacological studies on the NOP and opioid receptor agonist PWT2-[Dmt1]N/OFQ(1-13) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In vitro and in vivo pharmacological characterization of nociceptin/orphanin FQ tetrabranched derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ac-RYYRIK-NH2 | TargetMol [targetmol.com]
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